

Application Notes and Protocols for Preparing SRA880 Stock Solution in DMSO

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Compound of Interest

Compound Name: SRA880

Cat. No.: B1662450

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation, storage, and handling of a stock solution of **SRA880** using Dimethyl Sulfoxide (DMSO) as the solvent. **SRA880** is a non-peptide antagonist of the somatostatin receptor subtype 1 (sst(1)). These guidelines are intended to ensure consistent and effective use of **SRA880** in pre-clinical research and drug development applications.

Quantitative Data Summary

A summary of the key quantitative data for **SRA880** is presented in the table below. This information is essential for accurate preparation of stock solutions and for experimental design.

Property	Value	Source
Molecular Weight	464.57 g/mol (free base)	[1]
Chemical Formula	C ₂₆ H ₃₂ N ₄ O ₄	[1]
Synonyms	NVP-SRA880, SRA 880	[1]
Purity	Typically ≥98% (HPLC)	Varies by supplier
Recommended Solvent	DMSO	General Practice
Recommended Stock Solution Storage Temperature	-20°C or -80°C	[2][3]
Recommended Stock Solution Shelf-life	Up to 3 months at -20°C, up to 6 months at -80°C	[2][3]
Final DMSO concentration in cell culture	<0.5% (0.1% is often preferred)	[4]

Experimental Protocols

Protocol for Preparation of a 10 mM SRA880 Stock Solution in DMSO

This protocol describes the steps to prepare a 10 mM stock solution of **SRA880** in DMSO. This concentration is a common starting point for many in vitro studies.

Materials:

- **SRA880** powder
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Sterile, nuclease-free pipette tips

- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

- **Equilibrate SRA880:** Allow the vial of **SRA880** powder to come to room temperature for at least 60 minutes before opening to prevent condensation of moisture.
- **Weighing SRA880:** In a chemical fume hood, carefully weigh out 4.65 mg of **SRA880** powder using an analytical balance and place it into a sterile microcentrifuge tube or amber glass vial.
 - **Calculation:** To prepare a 10 mM solution, the required mass is calculated as follows:
$$\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$
$$\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times 464.57 \text{ g/mol} = 4.6457 \text{ mg}$$
- **Adding DMSO:** Add 1 mL of anhydrous/sterile DMSO to the tube containing the **SRA880** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for several minutes to dissolve the compound. If the compound does not fully dissolve, sonicate the solution in a water bath for 10-15 minutes. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** Once the **SRA880** is completely dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles of the main stock.
- **Storage:** Store the aliquots at -20°C or -80°C in a tightly sealed container, protected from light.

Protocol for Diluting SRA880 Stock Solution for Cell-Based Assays

This protocol provides a general method for diluting the 10 mM **SRA880** DMSO stock solution to a final working concentration for use in cell culture experiments. The final concentration of DMSO should be kept low (ideally $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Materials:

- 10 mM **SRA880** in DMSO stock solution
- Sterile cell culture medium appropriate for your cell line
- Sterile serological pipettes and pipette tips
- Sterile conical tubes or multi-well plates

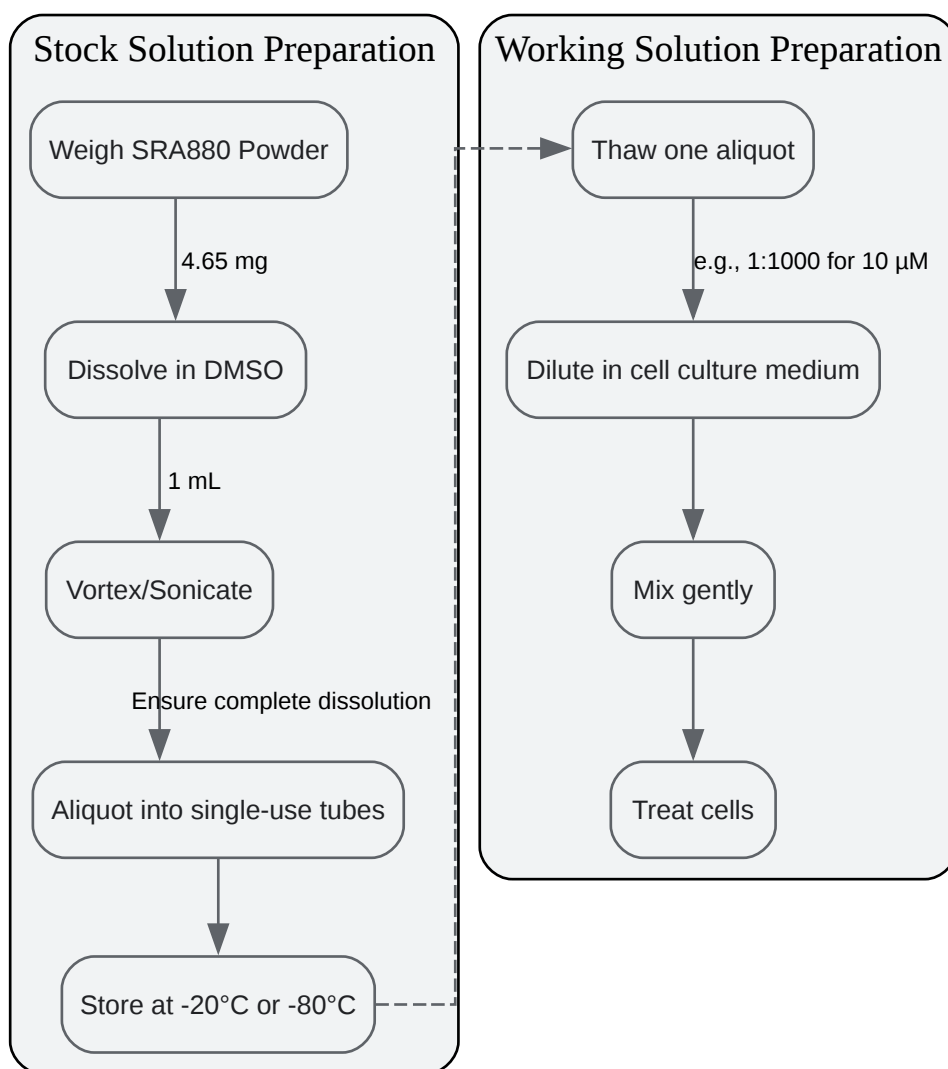
Procedure:

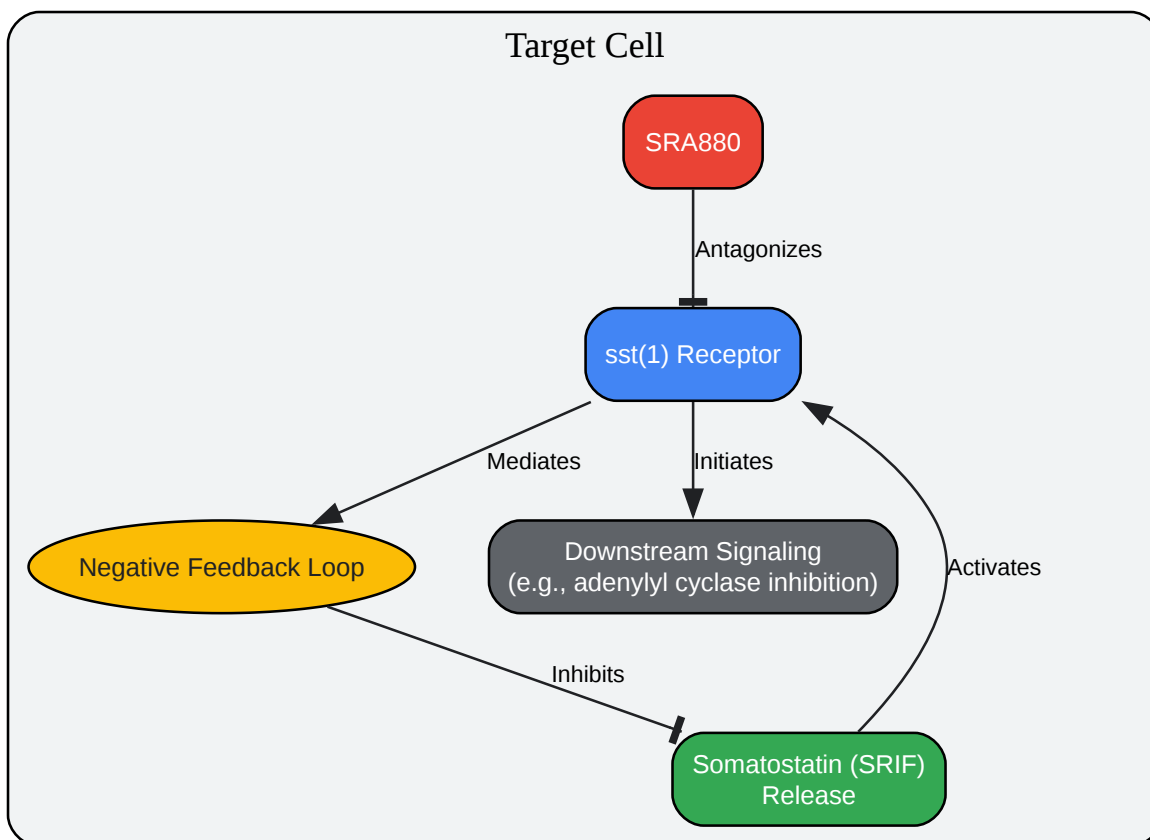
- Thawing the Stock: Thaw a single aliquot of the 10 mM **SRA880** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To minimize pipetting errors and ensure accurate final concentrations, it is good practice to perform an intermediate dilution. For example, to achieve a final concentration of 10 μM in a final volume of 1 mL of media, you can prepare a 100-fold dilution of the 10 mM stock.
- Final Dilution: Add the appropriate volume of the **SRA880** stock solution to the pre-warmed cell culture medium to achieve the desired final concentration. For example, to make a 10 μM working solution from a 10 mM stock, you would perform a 1:1000 dilution (e.g., add 1 μL of 10 mM **SRA880** stock to 999 μL of cell culture medium).
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **SRA880**. This is crucial to distinguish the effects of the compound from those of the solvent.
- Mixing: Gently mix the final **SRA880** working solution and the vehicle control by pipetting up and down or gentle swirling.

- Cell Treatment: Remove the existing medium from your cells and replace it with the medium containing the desired concentration of **SRA880** or the vehicle control.
- Incubation: Incubate the cells for the desired experimental duration under standard cell culture conditions.

Visualizations

Experimental Workflow Diagram





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